

Essential Safety and Handling Guide for NSC 65593-d4 (3-Methoxyacetophenone)

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Compound of Interest

Compound Name: NSC 65593-d4

Cat. No.: B15126281

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **NSC 65593-d4**, also known as 3-Methoxyacetophenone. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **NSC 65593-d4**. Proper selection and use of PPE are the first line of defense against potential exposure.^{[1][2][3][4]}

| Protection Type | Specification | Standard/Additional Information |
|------------------------|--|---|
| Eye/Face Protection | Tightly fitting safety goggles or chemical safety goggles.[2][5] | Must conform to EN 166 (EU) or NIOSH (US) standards.[1][2] A face shield may be necessary where splashing is a significant risk. |
| Skin Protection | Chemical-resistant, impervious gloves (e.g., nitrile rubber).[1][5] | Gloves must be inspected before use and disposed of properly after handling.[1] Flame-retardant and impervious clothing should be worn.[5] |
| Respiratory Protection | Not typically required under normal use with adequate ventilation.[1][2] | For nuisance exposures or inadequate ventilation, use a NIOSH-approved respirator with OV/AG (US) or ABEK (EU) cartridges.[1] |
| Body Protection | Laboratory coat. | Impervious clothing should be selected based on the concentration and amount of the substance being handled. [1] |

Operational and Disposal Plans

Strict adherence to the following protocols for handling, storage, and disposal is mandatory to minimize risks and ensure a safe laboratory environment.

Handling and Storage Protocols

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]

- Avoid contact with skin and eyes.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Do not breathe vapors or mist.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[7\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Protect from light, as the substance is light-sensitive.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)

Disposal Plan

Waste Disposal:

- Dispose of this chemical and its container through a licensed professional waste disposal service.[\[4\]](#)[\[6\]](#)
- Do not allow the product to enter drains.[\[1\]](#)[\[6\]](#)[\[8\]](#)
- Contaminated packaging should be disposed of as unused product.[\[4\]](#)[\[6\]](#)
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

Emergency Procedures

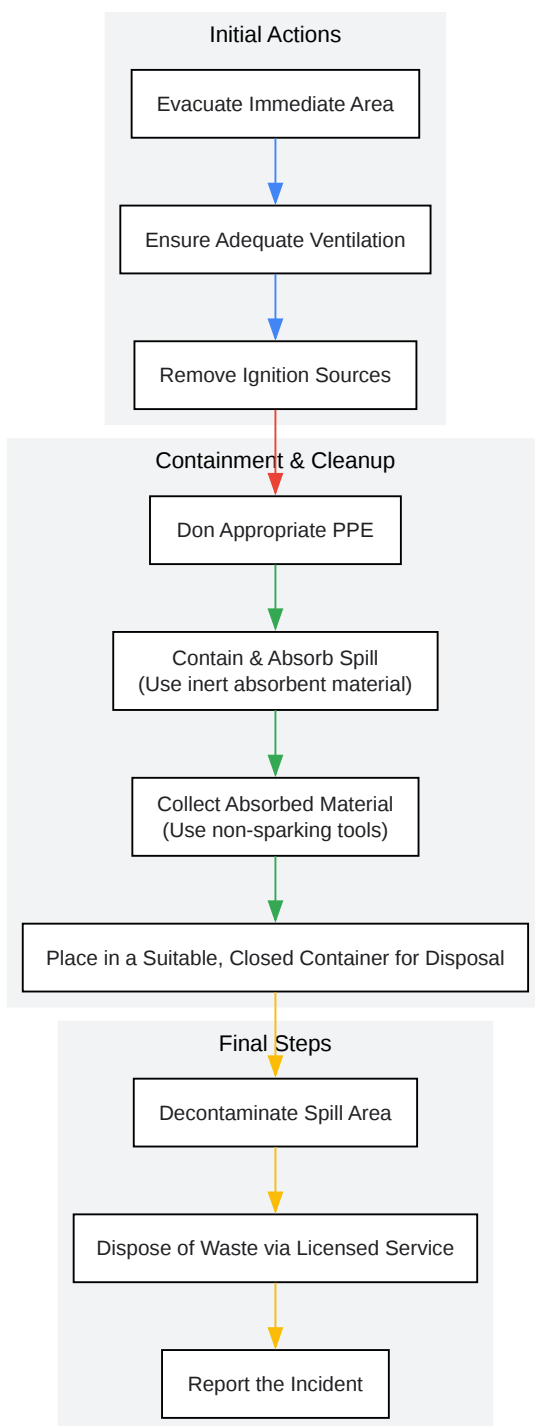
First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation occurs, get medical advice.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[2\]](#)[\[5\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical help.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Accidental Release Measures

In the event of a spill, follow this workflow:

NSC 65593-d4 Spill Response Workflow



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NSC 65593-d4 Spill Response Workflow

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